

# Deltorphan I solubility in formic acid and DMSO solutions

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## Compound of Interest

Compound Name: *Deltorphan I*

Cat. No.: *B058414*

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## Deltorphan I Solubility: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **Deltorphan I** in formic acid and DMSO solutions. Find answers to frequently asked questions and troubleshooting tips for common experimental challenges.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Deltorphan I**?

A1: **Deltorphan I** can be dissolved in either DMSO or a formic acid solution. The choice of solvent will depend on the specific requirements of your experiment, such as the desired concentration and compatibility with downstream applications.

Q2: What is the solubility of **Deltorphan I** in DMSO?

A2: The solubility of **Deltorphan I** in DMSO is approximately 22.5 mg/mL (29.26 mM) to 25 mg/mL (32.52 mM).[1][2] To achieve this, sonication is often recommended.[1] It is also crucial to use newly opened, anhydrous DMSO, as its hygroscopic nature can negatively impact solubility.[2]

Q3: What is the solubility of **Deltorphan I** in formic acid?

A3: **Deltorphin I** is soluble in a 20% formic acid solution at a concentration of up to 1 mg/mL.[3]  
[4][5]

Q4: How should I store **Deltorphin I** solutions?

A4: Once dissolved, it is recommended to aliquot the **Deltorphin I** solution and store it at -80°C for up to 6 months or at -20°C for up to 1 month.[6] Avoid repeated freeze-thaw cycles to maintain the integrity of the peptide.[4][6]

## Troubleshooting Guide

Issue: My **Deltorphin I** is not fully dissolving in DMSO.

- Solution 1: Use Sonication. As recommended by suppliers, sonicating the solution can aid in the dissolution of **Deltorphin I**. [1]
- Solution 2: Gentle Heating. Gently warming the solution to 37°C can help increase solubility. [4]
- Solution 3: Ensure Solvent Quality. DMSO is hygroscopic and can absorb moisture from the air, which can reduce its effectiveness as a solvent. [2] Use fresh, high-purity, anhydrous DMSO for the best results. [2]

Issue: I am observing precipitation in my **Deltorphin I** solution after storage.

- Solution 1: Re-dissolve with Sonication/Heating. If precipitation occurs after thawing, try sonicating or gently warming the solution to bring the peptide back into solution.
- Solution 2: Check Storage Conditions. Ensure that your solutions are stored at the recommended temperatures (-20°C or -80°C) and that the vials are properly sealed to prevent solvent evaporation. [6]
- Solution 3: Avoid Repeated Freeze-Thaw Cycles. Aliquoting the stock solution into smaller, single-use volumes can prevent the degradation that may occur with multiple freeze-thaw cycles. [4][6]

## Data Presentation: Deltorphin I Solubility

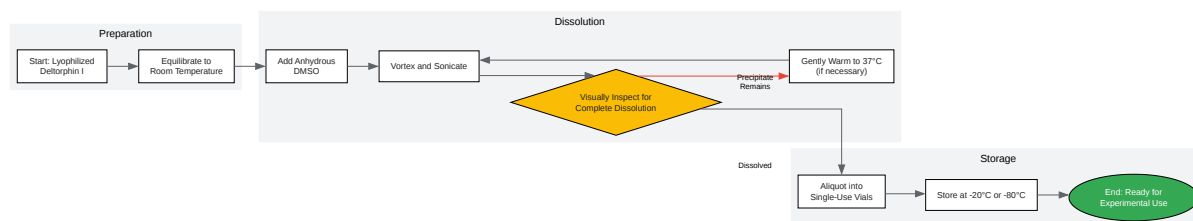
Solvent	Concentration	Molarity	Notes
DMSO	22.5 mg/mL	29.26 mM	Sonication is recommended.[1]
DMSO	25 mg/mL	32.52 mM	Use of ultrasonic and fresh DMSO is advised.[2]
20% Formic Acid	1 mg/mL	N/A	

## Experimental Protocols & Workflows

### Protocol: Preparation of a Deltorphan I Stock Solution in DMSO

- Preparation: Allow the vial of lyophilized **Deltorphan I** powder to equilibrate to room temperature before opening.
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 25 mg/mL).
- Dissolution: Vortex the vial briefly to mix. For complete dissolution, place the vial in an ultrasonic bath for a few minutes. If needed, gently warm the solution to 37°C.
- Storage: Once the peptide is fully dissolved, aliquot the solution into smaller, single-use volumes in appropriate vials. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6]

Below is a workflow diagram illustrating the preparation of a **Deltorphan I** stock solution.



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